

In-Depth Technical Guide to the Physical Characteristics of Deuterated 1,10-Decanediol

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Compound of Interest

Compound Name: 1,10-Decanediol-d20

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of deuterated 1,10-decanediol. Due to the kinetic isotope effect, the substitution of hydrogen with deuterium can alter a molecule's metabolic profile and stability, making deuterated compounds valuable in drug development and mechanistic studies.^{[1][2]} This document outlines the physical properties of both standard and deuterated 1,10-decanediol, accompanied by detailed experimental protocols for their determination.

Core Physical Properties

The substitution of hydrogen with deuterium atoms in 1,10-decanediol is anticipated to have a discernible effect on its physical properties. This is principally due to the greater mass of deuterium, which results in a lower vibrational frequency of C-D bonds compared to C-H bonds. ^[1] This, in turn, influences the strength of intermolecular forces like van der Waals interactions and hydrogen bonding. Typically, deuteration leads to a marginal increase in boiling point, melting point, and density.^[1]

Data Presentation

The following table summarizes the known quantitative data for 1,10-decanediol and provides estimated values for its fully deuterated counterpart, 1,10-decanediol-d22. These estimations for the deuterated species are derived from the general principles of the kinetic isotope effect.

Physical Property	1,10-Decanediol (Non-deuterated)	Deuterated 1,10-Decanediol (Estimated)
Molecular Formula	C ₁₀ H ₂₂ O ₂	C ₁₀ D ₂₂ O ₂
Molecular Weight	174.28 g/mol [3][4][5]	~196.41 g/mol
Appearance	White crystalline solid/powder[3][6][7]	White crystalline solid/powder
Melting Point	70-75 °C[3][6][8][9]	Slightly higher than 75 °C
Boiling Point	297 °C[3][5][8][9]	Slightly higher than 297 °C
Density	~0.891 - 1.08 g/cm ³ [3][5][8]	Slightly higher than the non-deuterated form
Solubility in Water	Poorly soluble/Insoluble[3][6][8]	Poorly soluble/Insoluble
Solubility in Organic Solvents	Soluble in alcohol[3][6]	Soluble in alcohol

Experimental Protocols

Detailed methodologies for the determination of the key physical characteristics of deuterated 1,10-decanediol are provided below.

Determination of Molecular Weight (Mass Spectrometry)

The molecular weight of deuterated 1,10-decanediol can be precisely determined using mass spectrometry.

Methodology:

- **Sample Preparation:** A dilute solution of the deuterated 1,10-decanediol is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Instrumentation:** A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) is used for analysis.

- Ionization: The sample is introduced into the mass spectrometer and ionized using an appropriate technique, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- Mass Analysis: The mass-to-charge ratio (m/z) of the resulting ions is measured.
- Data Interpretation: The molecular weight is determined from the m/z value of the molecular ion peak. The isotopic distribution pattern will confirm the degree of deuteration.

Determination of Melting Point

The melting point is a crucial indicator of a compound's purity.

Methodology:[10][11][12][13][14]

- Sample Preparation: A small amount of the solid deuterated 1,10-decanediol is finely powdered.[1]
- Capillary Tube Loading: A small quantity of the powdered sample is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[1][13][14]
- Apparatus: A calibrated melting point apparatus with a heating block and a magnifying lens for observation is used.[1][10]
- Heating: The capillary tube is placed in the heating block. The temperature is raised rapidly to about 15-20°C below the expected melting point, and then the heating rate is slowed to 1-2°C per minute.[14]
- Observation: The temperature range is recorded from the point at which the first droplet of liquid appears to the temperature at which the entire sample has melted.[11][14] A pure compound will have a sharp melting range of 0.5-1.0°C.[11][12]

Determination of Boiling Point

The boiling point is determined at a specific atmospheric pressure.

Methodology:

- Apparatus: A distillation apparatus consisting of a small flask, a condenser, a thermometer, and a heating mantle is assembled.
- Sample Placement: A small volume of the liquid deuterated 1,10-decanediol (if melted) is placed in the distillation flask along with a boiling chip.
- Heating: The sample is heated gently.
- Observation: The temperature is recorded when the liquid is boiling and the vapor temperature is stable. This is the boiling point at the recorded atmospheric pressure. For solids, a specialized apparatus for determining the boiling point of small samples under reduced pressure might be necessary.

Determination of Density

The density of deuterated 1,10-decanediol can be determined using a pycnometer or by the hydrostatic weighing method.[15][16][17]

Methodology (using a pycnometer):[16][17][18]

- Mass of Empty Pycnometer: A clean, dry pycnometer of a known volume is weighed accurately.
- Mass of Pycnometer with Sample: The pycnometer is filled with the molten deuterated 1,10-decanediol, ensuring no air bubbles are present. The exterior is cleaned and dried, and the filled pycnometer is weighed.
- Calculation: The density is calculated by dividing the mass of the sample by the known volume of the pycnometer. The formula is: $\text{Density} = (\text{Mass of pycnometer with sample} - \text{Mass of empty pycnometer}) / \text{Volume of pycnometer}$.[15]

Determination of Solubility

The solubility of deuterated 1,10-decanediol is tested in various solvents.

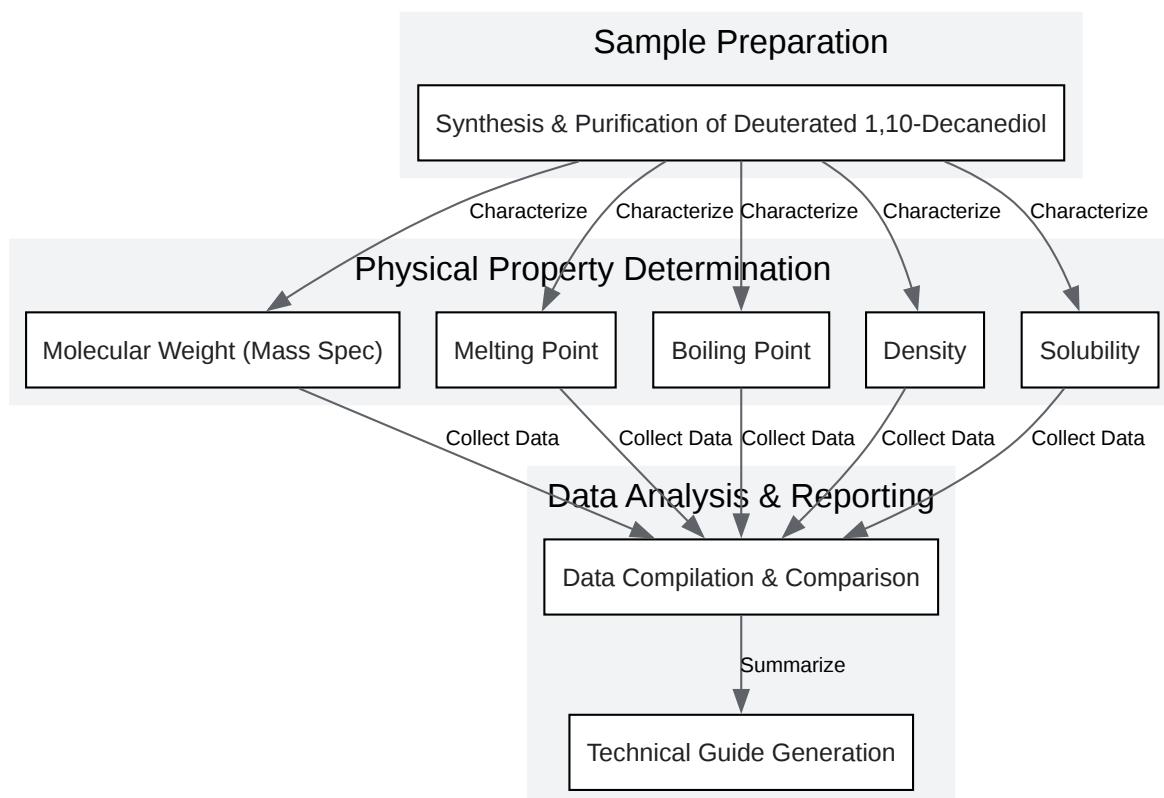
Methodology:[19][20][21][22]

- Sample Preparation: A small, accurately weighed amount of the solid deuterated 1,10-decanediol (e.g., 10 mg) is placed into a series of test tubes.[19]
- Solvent Addition: A specific volume of a solvent (e.g., 1 mL of water, ethanol, etc.) is added to each test tube.[19]
- Observation: The tubes are agitated at a constant temperature. The solubility is observed and can be qualitatively described (e.g., soluble, sparingly soluble, insoluble). For quantitative analysis, the concentration of the dissolved solute can be determined using techniques like UV-Vis spectroscopy or HPLC after reaching equilibrium.

Visualizations

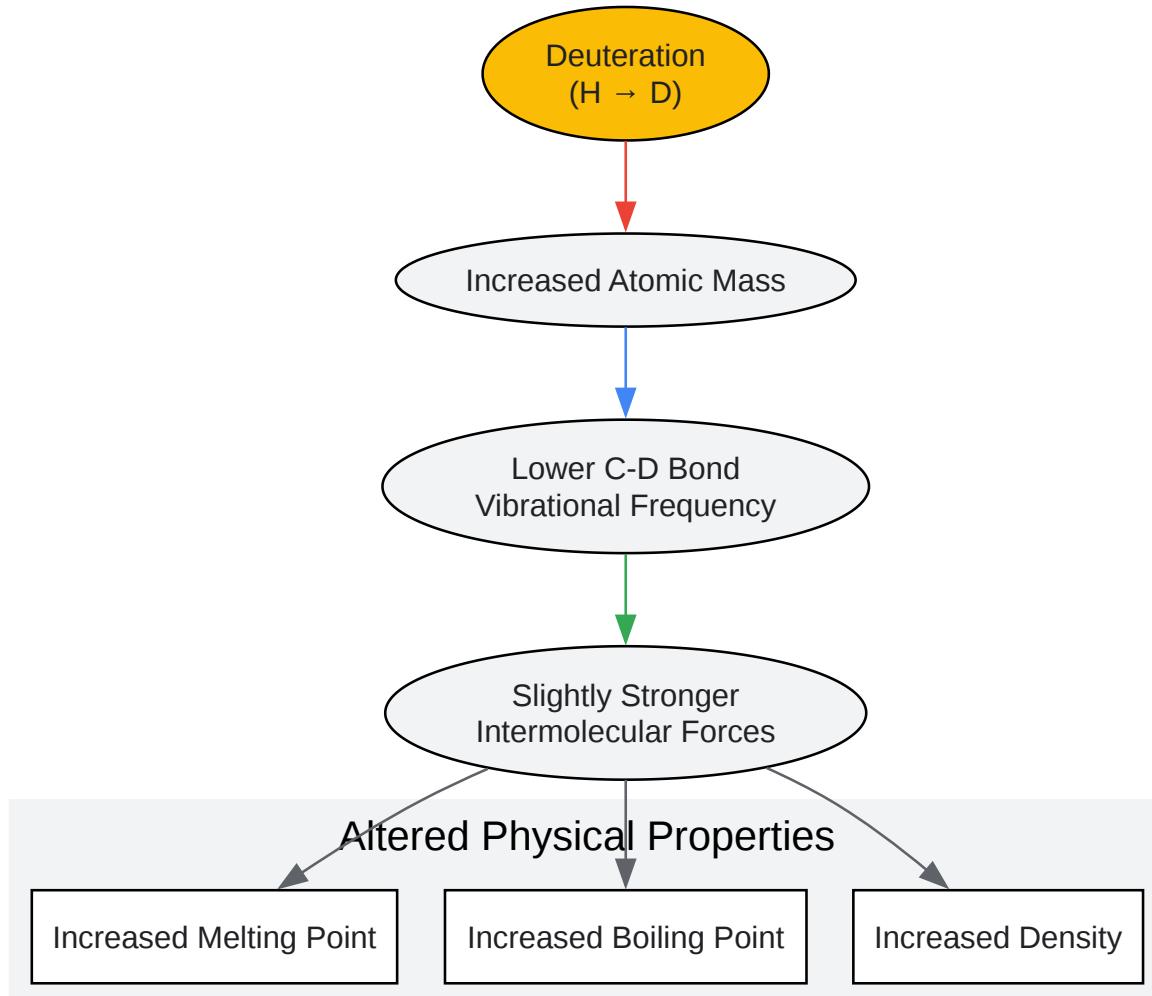
The following diagrams illustrate key conceptual frameworks relevant to the study of deuterated compounds.

General Protocol for Physical Characterization

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Caption: Workflow for the physical characterization of deuterated compounds.

Relationship between Deuteration and Physical Properties



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